

# Technical Guide: Physical Properties of 3-Phenyl-2,5-dihydrothiophene 1,1-dioxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Phenyl-2,5-dihydrothiophene  
1,1-dioxide

Cat. No.: B1348179

[Get Quote](#)

To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Review of the Physical Properties of **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide**

## Executive Summary

This technical guide addresses the physical properties of the compound **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide**. An extensive search of scientific literature and chemical databases reveals a significant scarcity of experimentally determined physical and spectral data for this specific molecule. While basic identifiers such as molecular formula and weight are established, critical experimental parameters including melting point, boiling point, and solubility have not been reported in the available literature.

This document summarizes the limited information available for **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** and, for comparative context, provides a more detailed overview of the well-characterized parent compound, 2,5-dihydrothiophene 1,1-dioxide (commonly known as sulfolene). This information is intended to provide a foundational understanding for researchers and professionals working with related chemical structures.

## General Information on 3-Phenyl-2,5-dihydrothiophene 1,1-dioxide

Basic molecular information for **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** has been identified from chemical supplier databases.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	194.25 g/mol	<a href="#">[1]</a>
CAS Number	57465-40-4	<a href="#">[1]</a>

No experimental data for the following physical properties of **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** could be retrieved from the searched resources:

- Melting Point
- Boiling Point
- Solubility
- Density
- Spectroscopic Data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry)

The lack of this information in public databases suggests that the compound is not widely synthesized or characterized. Researchers requiring this data would likely need to perform experimental determination following a synthesis of the compound.

## Physical Properties of the Parent Compound: 2,5-Dihydrothiophene 1,1-dioxide (Sulfolene)

Due to the absence of data for the phenyl-substituted derivative, the physical properties of the parent compound, 2,5-dihydrothiophene 1,1-dioxide (sulfolene), are provided below for reference. These values can serve as a baseline for estimating the properties of its derivatives.

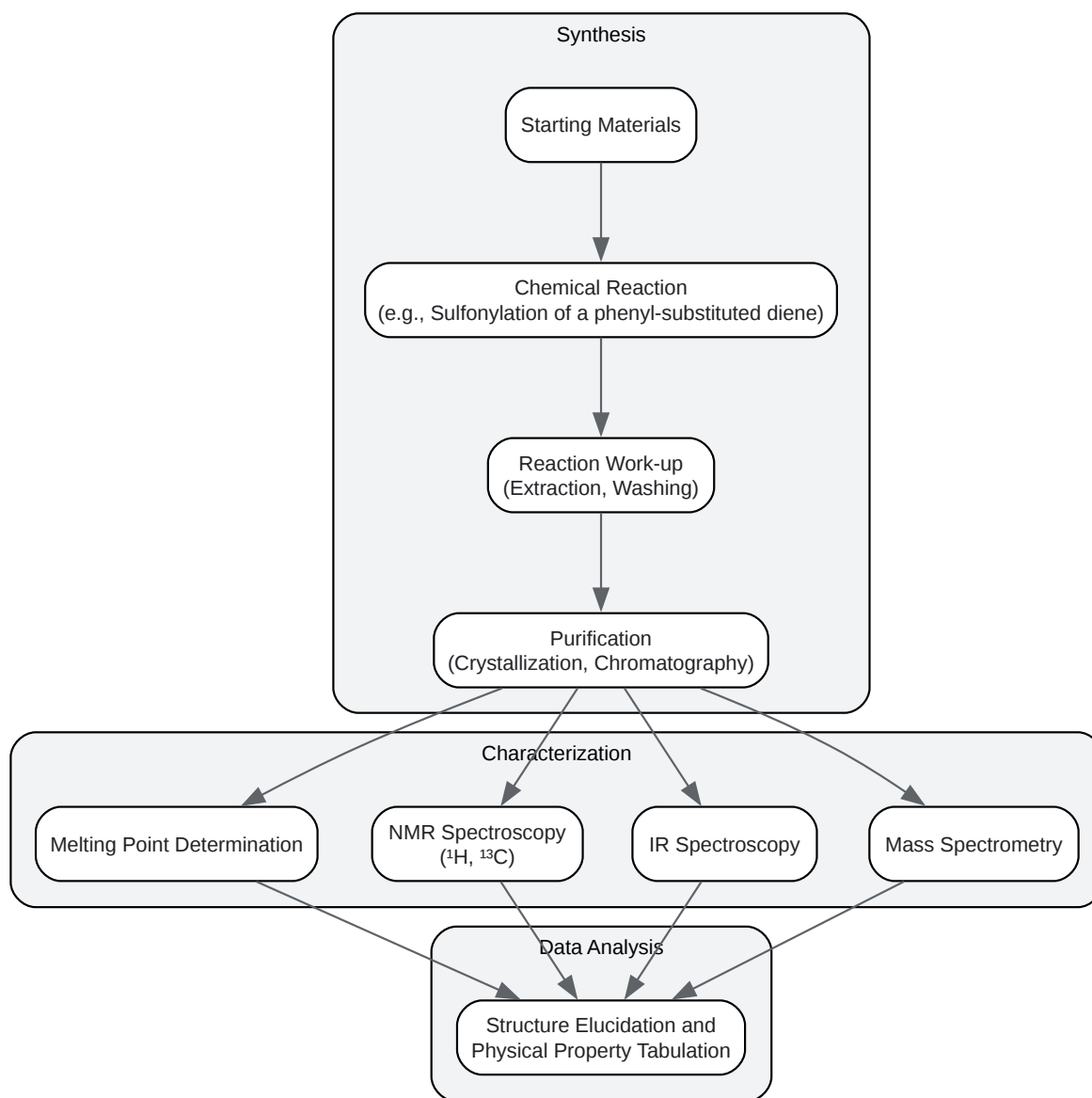
Table of Physical Properties for 2,5-Dihydrothiophene 1,1-dioxide

Property	Value	Experimental Conditions	Source
Melting Point	65-66 °C	-	[2]
Appearance	White crystalline solid	-	[2]
Solubility	Soluble in water and many organic solvents	-	[2]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** are not available as the data itself has not been published. However, standard methodologies for determining these properties are well-established in the field of chemistry.

A generalized workflow for the synthesis and characterization of a novel compound like **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** is presented below.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis and characterization of a chemical compound.

## Signaling Pathways and Logical Relationships

The conducted research did not identify any described signaling pathways or complex logical relationships involving **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** that would necessitate visualization.

## Conclusion

There is a notable lack of publicly available, experimentally determined physical and spectral data for **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide**. Researchers and drug development professionals interested in this specific compound should be prepared to undertake its synthesis and subsequent characterization to determine its physical properties. The data for the parent compound, 2,5-dihydrothiophene 1,1-dioxide (sulfolene), can be used as a preliminary reference. Future work should focus on the synthesis and thorough characterization of **3-Phenyl-2,5-dihydrothiophene 1,1-dioxide** to fill this data gap in the chemical literature.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 57465-40-4|3-Phenyl-2,5-dihydrothiophene 1,1-dioxide|BLD Pharm [bldpharm.com]
- 2. Sulfolene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-Phenyl-2,5-dihydrothiophene 1,1-dioxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348179#physical-properties-of-3-phenyl-2-5-dihydrothiophene-1-1-dioxide]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)